2-Bromo-6-chloro-4-nitropyridine solubility data

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Compound of Interest	
Compound Name:	*2-Bromo-6-chloro-4-nitropyridine*
CAS No.:	*1206250-42-1*
Cat. No.:	*B578657*

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An In-depth Technical Guide to the Solubility of **2-Bromo-6-chloro-4-nitropyridine**

Abstract

This technical guide provides a comprehensive framework for understanding and determining the solubility of **2-Bromo-6-chloro-4-nitropyridine**, a substituted heterocyclic compound of interest to the pharmaceutical and chemical research sectors. In the absence of extensive, publicly available empirical solubility data for this specific molecule, this document establishes a theoretical solubility profile based on first principles of its molecular structure. Critically, it offers detailed, step-by-step experimental protocols for researchers to quantitatively determine its solubility in a range of aqueous and organic solvents. Methodologies including the gold-standard equilibrium shake-flask method and pH-dependent solubility analysis are described in detail, emphasizing the causality behind experimental choices to ensure data integrity and reproducibility. This guide is intended to be a foundational resource for researchers, scientists, and drug development professionals, enabling informed decision-making in experimental design, process chemistry, and formulation development.

Foundational Analysis: Theoretical Solubility Profile

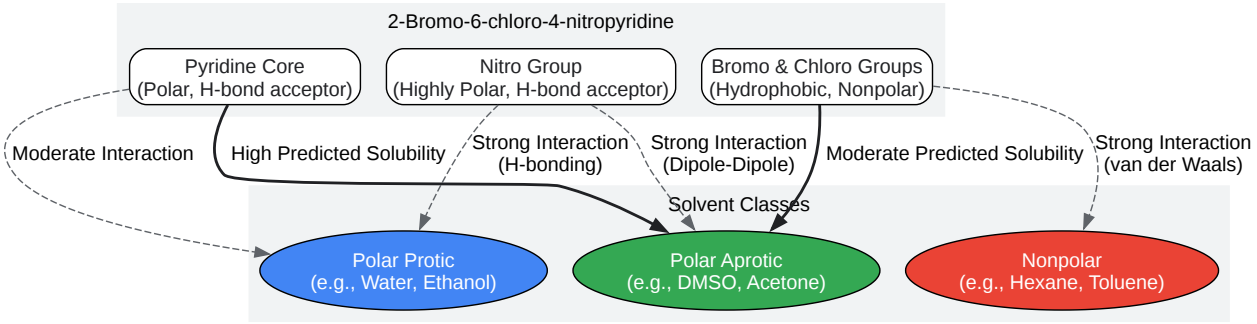
The solubility of a compound is dictated by the interplay of its intermolecular forces with those of the solvent, a principle commonly summarized as "like dissolves like".[1] An analysis of the structural features of **2-Bromo-6-chloro-4-nitropyridine** allows for a robust theoretical prediction of its solubility behavior.

- Core Structure: The molecule is built on a pyridine ring. The nitrogen atom in the ring is a key feature; it is a hydrogen bond acceptor and imparts polarity to the molecule, suggesting potential solubility in polar solvents. [2]

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- Substituent Effects:
  - Halogens (Bromo and Chloro): These electron-withdrawing groups increase the molecule's molecular weight and surface area, generally leading to a decrease in solubility in polar solvents like water.
  - Nitro Group (-NO_2): This is a highly polar, strong electron-withdrawing group. It can act as a hydrogen bond acceptor, which may enhance solubility in polar protic solvents.
  - Combined Effect: The molecule possesses a balance of polar (nitro group, pyridine nitrogen) and non-polar (halide-substituted aromatic ring) characteristics. This structure suggests that **2-Bromo-6-chloro-4-nitropyridine** will exhibit limited solubility in both highly polar (e.g., water) and very nonpolar (e.g., hexane) solvents, with optimal solubility likely found in polar aprotic solvents (e.g., DMSO, DMF) or moderately polar organic solvents (e.g., ethyl acetate, dichloromethane).

The relationship between the solute's structure and solvent polarity can be visualized as follows:



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Caption: Predicted interactions governing solubility.

Physicochemical Properties

Before undertaking quantitative solubility studies, it is essential to characterize the fundamental physicochemical properties of the compound.

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Property	Value	Source / Method
Molecular Formula	$C_5H_2BrClN_2O_2$	-
Molecular Weight	237.44 g/mol	
Appearance	Solid (predicted)	
Predicted logP	1.8 - 2.5	Computational Prediction
Predicted pKa	~ -2.0 (for protonated pyridine)	Computational Prediction

Note: Predicted values should be confirmed experimentally.

Experimental Workflow for Solubility Determination

A systematic approach is required to accurately quantify the solubility of **2-Bromo-6-chloro-4-nitropyridine**. The workflow begins with a qualitative assessment, followed by rigorous quantitative measurement.

Caption: Overall experimental workflow for solubility determination.

Part A: Protocol for Qualitative Solubility Assessment

This initial screen provides a rapid estimation of solubility across a range of common laboratory solvents.

Objective: To classify the compound as "soluble," "partially soluble," or "insoluble" in selected solvents.

Methodology:

- Dispense approximately 1-2 mg of **2-Bromo-6-chloro-4-nitropyridine** into a series of small, labeled glass vials.
- To the first vial, add the chosen solvent (e.g., water) dropwise, up to a total volume of 1 mL.[3]
- After each addition, vigorously agitate the vial for 10-20 seconds.[1]
- Visually inspect the solution against a dark background for any undissolved solid particles.
- Record the observation. If all solid dissolves, the compound is considered "soluble." If some but not all dissolves, it is "partially soluble." If no dissolution is apparent, it is "insoluble."
- Repeat steps 2-5 for a panel of solvents, such as:
  - Water (Polar Protic)

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- Methanol (Polar Protic)
- Ethyl Acetate (Intermediate Polarity)
- Acetone (Polar Aprotic)
- Acetonitrile (Polar Aprotic)
- Dichloromethane (Nonpolar)
- Toluene (Nonpolar)

Part B: Protocol for Quantitative Thermodynamic Solubility (Shake-Flask Method)

The shake-flask method is the internationally recognized gold-standard for determining thermodynamic equilibrium solubility.[4][5] It measures the concentration of a saturated solution when it is in equilibrium with an excess of the solid compound.

Objective: To determine the precise solubility of the compound in a given solvent at a controlled temperature.

Causality & Design: This method requires prolonged agitation to ensure the system reaches true thermodynamic equilibrium, where the rate of dissolution equals the rate of precipitation. Temperature control is critical as solubility is highly temperature-dependent.[5][6]

Methodology:

- Preparation: Add an excess amount of solid **2-Bromo-6-chloro-4-nitropyridine** to a glass flask or vial. The amount should be sufficient to ensure that undissolved solid remains at the end of the experiment.
- Solvent Addition: Add a precise, known volume of the desired solvent (e.g., 10.0 mL).
- Equilibration: Seal the flask and place it in an orbital shaker or incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a defined period, typically 24 to 48 hours, to ensure equilibrium is reached.[5][7]
- Phase Separation: After equilibration, allow the flasks to stand undisturbed in a temperature-controlled bath for at least 1 hour to allow the excess solid to settle.
- Sampling & Filtration: Carefully withdraw a sample from the supernatant, ensuring no solid particles are disturbed. Immediately filter the sample through a 0.22 µm syringe filter (e.g., PTFE or PVDF, chosen for solvent compatibility) to remove all undissolved microparticles.

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- Quantification:
  - Prepare a series of calibration standards of the compound in the same solvent.
  - Analyze the filtered sample and the standards using a validated analytical method, such as UV-Vis spectrophotometry (if the compound has a suitable chromophore) or High-Performance Liquid Chromatography (HPLC) for greater specificity and sensitivity.[4]
  - Calculate the concentration of the dissolved compound in the sample by comparing its response to the calibration curve. This concentration represents the thermodynamic solubility.

Part C: Protocol for pH-Dependent Aqueous Solubility

Given the basic nitrogen atom in the pyridine ring, the aqueous solubility of **2-Bromo-6-chloro-4-nitropyridine** is expected to be pH-dependent. Solubility typically increases in acidic conditions due to the formation of the more soluble protonated salt.

Objective: To measure the compound's solubility in aqueous solutions across a physiologically relevant pH range.

Methodology:

- Prepare a series of buffered aqueous solutions (e.g., pH 2.0, 4.5, 6.8, 7.4, and 9.0).
- Execute the Shake-Flask Method (Part B) for each buffered solution.
- Analyze the resulting filtered samples via HPLC, as buffer components can interfere with UV-Vis analysis.
- Plot the measured solubility (in µg/mL or µM) as a function of pH.

For compounds with ionizable groups, potentiometric titration can also be a powerful, high-throughput method to determine the intrinsic solubility and pKa simultaneously.[8][9]

Data Presentation and Interpretation

All quantitative data should be meticulously recorded. The final solubility values are typically reported in units of mg/mL or mol/L.

Table for Reporting Solubility Data:

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Solvent	Solvent Type	Temperature (°C)	Solubility (mg/mL) ± SD	Solubility (mol/L) ± SD
Water	Polar Protic	25	Experimental Value	Calculated Value
pH 7.4 Buffer	Aqueous	37	Experimental Value	Calculated Value
Ethanol	Polar Protic	25	Experimental Value	Calculated Value
DMSO	Polar Aprotic	25	Experimental Value	Calculated Value
Ethyl Acetate	Intermediate	25	Experimental Value	Calculated Value

Safety and Handling

While no specific safety data sheet (SDS) exists for **2-Bromo-6-chloro-4-nitropyridine**, data from structurally related compounds indicate that it should be handled with care. Analogous chloro-nitro-pyridines are classified as harmful if swallowed, causing skin and serious eye irritation, and may cause respiratory irritation.[10][11]

- Personal Protective Equipment (PPE): Always wear safety glasses with side shields, a lab coat, and chemical-resistant gloves.
- Handling: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[12] Avoid contact with skin, eyes, and clothing.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

Conclusion

This guide provides a robust theoretical and practical framework for the solubility characterization of **2-Bromo-6-chloro-4-nitropyridine**. By following the detailed experimental protocols, researchers can generate high-quality, reproducible solubility data essential for advancing research and development. The principles and methodologies outlined herein are fundamental to the fields of medicinal chemistry, process development, and formulation science, ensuring that subsequent work with this compound is built on a solid foundation of its core physicochemical properties.

References

- Chemistry For Everyone. (2025, February 11). How To Determine Solubility Of Organic Compounds? YouTube. [URL: https://www.youtube.
- Enamine. (n.d.). Shake-Flask Aqueous Solubility Assay. Retrieved from [URL: https://enamine.net/services/adme-t/phys-chem-properties/shake-flask-aqueous-solubility-assay]
- Protocols.io. (2024, December 9). Shake-Flask Aqueous Solubility assay (Kinetic solubility). [URL: https://www.protocols.io/view/shake-flask-aqueous-solubility-assay-kinetic-solu-kqdg3p1w5g25/v1]

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- ResearchGate. (2024, May 28). How to determine the solubility of a substance in an organic solvent? [URL: https://www.researchgate.net/post/How_to_determine_the_solubility_of_a_substance_in_an_organic_solvent]
- U.S. EPA. (2018, August 31). MALTOL LACTONE: DETERMINATION OF WATER SOLUBILITY USING THE SHAKE FLASK METHOD. Regulations.gov. [URL: https://www.regulations.gov/document/EPA-HQ-OPP-2017-0248-0006]
- BioAssay Systems. (n.d.). Solubility Testing – Shake Flask Method. Retrieved from [URL: https://www.bioassaysys.
- ACS Publications. (2020, June 18). Potentiometric Titration Method for the Determination of Solubility Limits and pKa Values of Weak Organic Acids in Water. Analytical Chemistry. [URL: https://pubs.acs.org/doi/10.1021/acs.analchem.0c01253]
- Unknown. (n.d.). Experiment: Solubility of Organic & Inorganic Compounds. [URL: Source not specified, general chemistry lab manual content]
- SciELO. (n.d.). Effects of experimental conditions on solubility measurements for BCS classification in order to improve the biowaiver guideline. [URL: https://www.scielo.br/j/rbcf/a/yYh7g5qK9x8H7hXyZ3z8q3D/?lang=en]
- Unknown. (n.d.). EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. [URL: Source not specified, general chemistry lab manual content]
- ResearchGate. (n.d.). Determining a Solubility Product Constant by Potentiometric Titration To Increase Students' Conceptual Understanding of Potentiometry and Titrations. Request PDF. [URL: https://www.researchgate.
- Cengage Learning. (n.d.). Identifying an Unknown Compound by Solubility, Functional Group Tests and Spectral Analysis.
- ResearchGate. (2023, August 14). C–H···π interactions disrupt electrostatic interactions between non-aqueous electrolytes to increase solubility. [URL: https://www.researchgate.net/publication/373117436_C-Hpai_interactions_disrupt_electrostatic_interactions_between_non-aqueous_electrolytes_to_increase_solubility]
- CDN. (2014, May 5). POTENTIOMETRIC TITRATIONS & SOLUBILITY EQUILIBRIA Introduction. [URL: https://www.chemeddl.
- ERIC. (2017, May). Determining a Solubility Product Constant by Potentiometric Titration to Increase Students' Conceptual Understanding of Potentiometry and Titrations. Journal of Chemical Education. [URL: https://eric.ed.gov/?id=EJ1142018]
- YouTube. (2023, July 14). Determination of Solubility Product of AgCl using Potentiometric Titrations-Explained in Sinhala. [URL: https://www.youtube.
- Fisher Scientific. (2024, March 30). SAFETY DATA SHEET - 2-Bromo-6-chloropyridine. [URL: https://www.fishersci.com/sds]
- Jubilant Ingrevia. (n.d.). Safety Data Sheet.
- Sigma-Aldrich. (n.d.). 2-Bromo-6-chloro-3-nitropyridine. [URL: https://www.sigmaaldrich.com/US/en/product/aldrich/701234]
- Solubility of Things. (n.d.). Pyridine. Retrieved from [URL: https://www.solubilityofthings.
- SlideShare. (n.d.). FACTORS INFLUENCING (AFFECTING) ON SOLUBILITY OF DRUGS IN SOLVENT. [URL: https://www.slideshare.net/AMARRAVAL/factors-influencing-affecting-on-solubility-of-drugs-in-solvent]
- Sigma-Aldrich. (2024, September 8). SAFETY DATA SHEET. [URL: https://www.sigmaaldrich.com/sds/Aldrich/B80100]

© 2026 BenchChem. All rights reserved.

- Sigma-Aldrich. (2023, November 3). SAFETY DATA SHEET - 2-Bromo-6-(bromomethyl)pyridine. [URL: https://www.sigmaaldrich.com/sds/Aldrich/CDS022451]
- Fisher Scientific. (n.d.). SAFETY DATA SHEET - 5-Bromo-2-chloro-3-nitropyridine. [URL: https://www.fishersci.com/sds]
- NIH - PMC. (n.d.). Chemical Substituent Effect on Pyridine Permeability and Mechanistic Insights from Computational Molecular Descriptors. [URL: https://www.ncbi.nlm.nih.gov/pmc/articles/PMC2751322/]
- Benchchem. (n.d.). An In-depth Technical Guide to the Solubility of 3-Methyl-2-(4-nitrophenyl)pyridine in Organic Solvents. [URL: https://www.benchchem.com/pdf/technical-guide-solubility-3-methyl-2-4-nitrophenyl-pyridine.pdf]
- PubChem. (n.d.). 2-Bromo-6-chloro-4-nitroaniline. Retrieved from [URL: https://pubchem.ncbi.nlm.nih.gov/compound/66832]
- ChemicalBook. (2025, July 24). 2-BROMO-6-CHLORO-4-NITROANILINE. [URL: https://www.chemicalbook.com/ChemicalProductProperty_EN_CB8236728.htm]
- PubChem. (n.d.). Sulfolane. Retrieved from [URL: https://pubchem.ncbi.nlm.nih.gov/compound/31347]
- ChemicalBook. (n.d.). 2-BROMO-6-CHLORO-3-NITROPYRIDINE. [URL: https://www.chemicalbook.com/ChemicalProductProperty_EN_CB11116262.htm]
- SincereChemical. (n.d.). Sulfolane CAS# 126-33-0. [URL: https://www.sincerechemical.com/product/sulfolane-cas-126-33-0/]
- Sigma-Aldrich. (n.d.). 2-Bromo-5-nitropyridine. [URL: https://www.sigmaaldrich.com/US/en/product/aldrich/251977]
- PubChemLite. (n.d.). **2-bromo-6-chloro-4-nitropyridine**. [URL: https://pubchemlite.com/compound/**2-bromo-6-chloro-4-nitropyridine**]
- Stenutz. (n.d.). sulfolane. Retrieved from [URL: https://www.stenutz.eu/chem/solv22.php?name=sulfolane]
- PubChem. (n.d.). 2-Bromo-6-methyl-4-nitropyridine. Retrieved from [URL: https://pubchem.ncbi.nlm.nih.gov/compound/13419590]
- Wikipedia. (n.d.). Sulfolane. Retrieved from [URL: https://en.wikipedia.org/wiki/Sulfolane]
- PubChem. (n.d.). 2-Bromo-6-chloro-4-methylpyridine. Retrieved from [URL: https://pubchem.ncbi.nlm.nih.gov/compound/11117234]
- CymitQuimica. (n.d.). CAS 126-33-0: Sulfolane. [URL: https://www.cymitquimica.com/cas/126-33-0]
- PubChem. (n.d.). 5-Bromo-2-chloro-4-nitropyridine. Retrieved from [URL: https://pubchem.ncbi.nlm.nih.gov/compound/53399306]

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Sources

- 1. chem.ws [chem.ws]
- 2. solubilityofthings.com [solubilityofthings.com]

- 3. researchgate.net [researchgate.net]
- 4. enamine.net [enamine.net]
- 5. scielo.br [scielo.br]
- 6. m.youtube.com [m.youtube.com]
- 7. bioassaysys.com [bioassaysys.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. jubilantingrevia.com [jubilantingrevia.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]

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